

An In-depth Technical Guide to PSN 375963: A GPR119 Agonist

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Compound of Interest

Compound Name: PSN 375963

Cat. No.: B5245448

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Abstract

PSN 375963 is a potent and selective synthetic agonist of the G protein-coupled receptor 119 (GPR119), a promising therapeutic target for type 2 diabetes and obesity. This technical guide provides a comprehensive overview of **PSN 375963**, including its chemical properties, mechanism of action, and the signaling pathways it modulates. Detailed experimental protocols for key assays and a summary of its biological activity are presented to facilitate further research and development.

Chemical Properties and Identification

PSN 375963 is a small molecule belonging to the oxadiazole class of compounds. It is available as a free base and a hydrochloride salt, each with a distinct CAS number.

| Property | Value | Reference |
|-------------------------------|---|-----------|
| IUPAC Name | 5-(4-butylcyclohexyl)-3-(pyridin-4-yl)-1,2,4-oxadiazole | [1] |
| CAS Number (Free Base) | 388575-52-8 | [1][2] |
| CAS Number (HCl Salt) | 1781834-82-9 | [2][3] |
| Molecular Formula (Free Base) | C17H23N3O | |
| Molecular Weight (Free Base) | 285.39 g/mol | |
| Molecular Formula (HCl Salt) | C17H24ClN3O | |
| Molecular Weight (HCl Salt) | 321.85 g/mol | |
| Solubility | Soluble in DMSO and ethanol | |

Mechanism of Action and Signaling Pathway

PSN 375963 acts as a potent agonist at the GPR119 receptor. GPR119 is primarily expressed in pancreatic β -cells and intestinal enteroendocrine L-cells. Its activation is coupled to the G α s protein subunit, which in turn stimulates adenylyl cyclase to increase intracellular levels of cyclic AMP (cAMP). This signaling cascade plays a crucial role in glucose homeostasis.

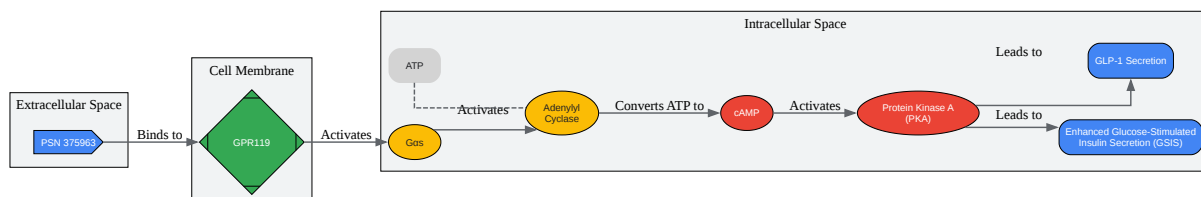
GPR119 Signaling Cascade

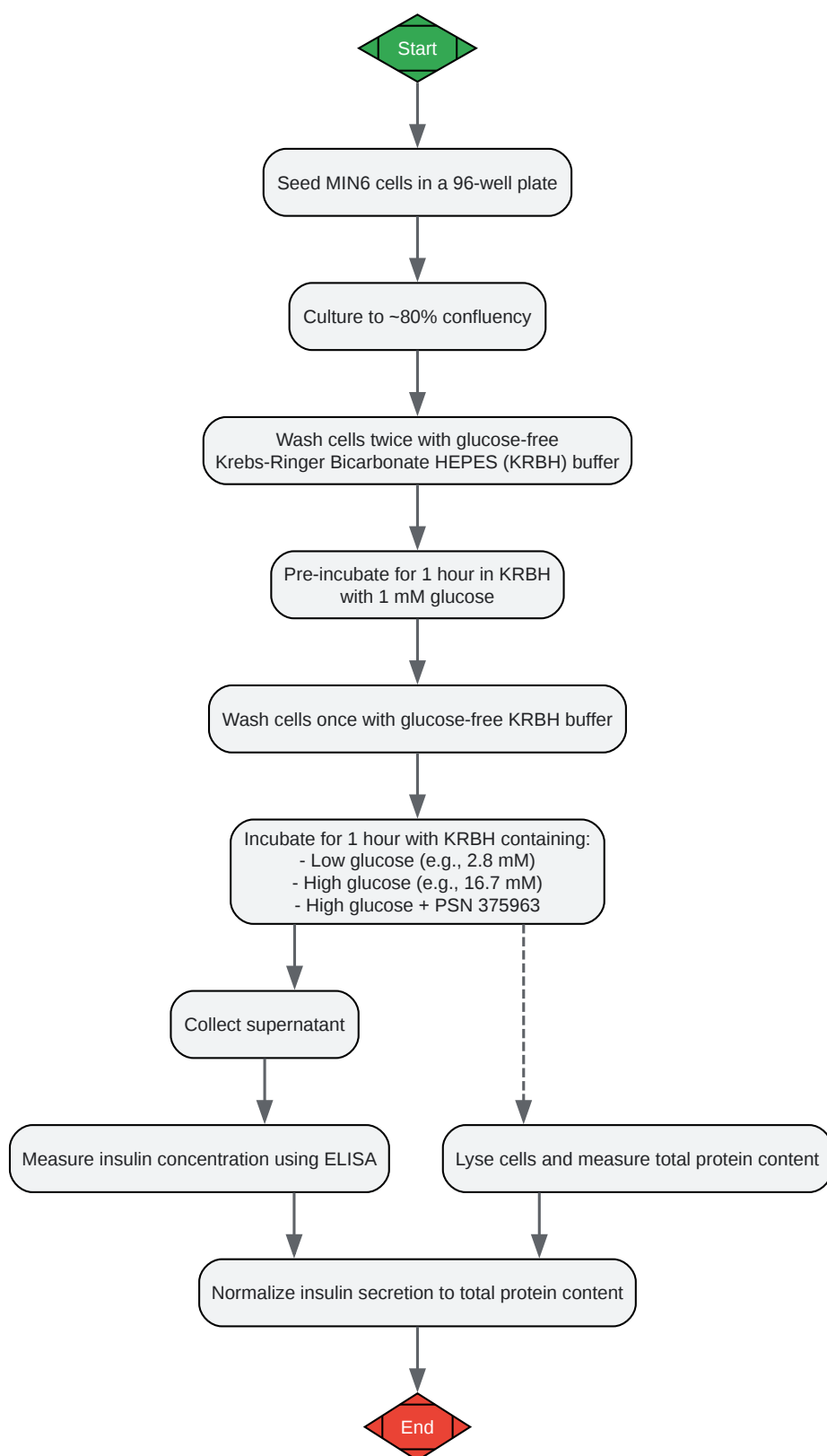
The activation of GPR119 by an agonist like **PSN 375963** initiates a series of intracellular events:

- **Agonist Binding:** **PSN 375963** binds to the GPR119 receptor.
- **G α s Activation:** The receptor-agonist complex facilitates the exchange of GDP for GTP on the G α s subunit of the heterotrimeric G protein.
- **Adenylyl Cyclase Activation:** The activated G α s-GTP complex binds to and activates adenylyl cyclase.
- **cAMP Production:** Adenylyl cyclase catalyzes the conversion of ATP to cAMP.

- Downstream Effects: Elevated cAMP levels lead to the activation of protein kinase A (PKA) and other cAMP-dependent signaling pathways, ultimately resulting in:
 - In Pancreatic β -cells: Enhanced glucose-stimulated insulin secretion (GSIS).
 - In Intestinal L-cells: Increased secretion of glucagon-like peptide-1 (GLP-1).

The released GLP-1 can further potentiate insulin secretion from pancreatic β -cells by binding to its own receptor, creating a synergistic effect on glucose control.





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